

Application Note: N-Hydroxy-4-methoxybenzamide (NHMB) as a Divergent Intermediate

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Compound of Interest

Compound Name: *N*-Hydroxy-4-methoxybenzamide

CAS No.: 10507-69-4

Cat. No.: B079463

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Executive Summary

N-Hydroxy-4-methoxybenzamide (NHMB) is a stable, crystalline hydroxamic acid derivative ([1]). While often studied for its biological activity (HDAC inhibition), its primary utility in synthetic chemistry lies in its unique reactivity profile. It acts as a bifurcated intermediate:

- **Electrophilic Rearrangement:** Under activation, it undergoes the Lossen rearrangement to yield isocyanates and amines.[1]
- **Directing Group Precursor:** It serves as the scaffold for N-acyloxy amides, which function as "internal oxidizing directing groups" for transition-metal catalyzed C-H activation.[1]

This guide provides validated protocols for the synthesis of NHMB, its "Green" Lossen rearrangement, and its conversion into isoquinolone scaffolds via Rhodium catalysis.

Synthesis of N-Hydroxy-4-methoxybenzamide

Objective: Preparation of multi-gram quantities of NHMB from 4-methoxybenzoyl chloride.

Reaction Scheme

Reagents & Equipment[1]

- Precursor: 4-Methoxybenzoyl chloride (1.0 equiv)[1]
- Reagent: Hydroxylamine hydrochloride (1.5 equiv)
- Base: Potassium Carbonate () (2.0 equiv) or NaOH (aq).
- Solvent: Ethyl Acetate / Water biphasic system (1:1).[1]
- Equipment: 3-neck round bottom flask, mechanical stirrer, internal thermometer.

Step-by-Step Protocol

- Preparation of Hydroxylamine: In a beaker, dissolve Hydroxylamine HCl (1.5 equiv) in minimum water. Cool to 0°C.[1][2][3]
- Base Addition: Slowly add (2.0 equiv) dissolved in water, maintaining temperature . Caution: Exothermic.
- Substrate Addition: Dissolve 4-methoxybenzoyl chloride in Ethyl Acetate. Add this solution dropwise to the aqueous hydroxylamine mixture over 30 minutes. Vigorous stirring is critical to maximize interfacial surface area.[1]
- Reaction: Allow the mixture to warm to room temperature (20-25°C) and stir for 4 hours. Monitor via TLC (50% EtOAc/Hexane).[1] The acid chloride spot () should disappear; the hydroxamic acid spot () will appear.
- Validation (FeCl₃ Test): Take an aliquot of the organic layer and add 1 drop of 1%

solution. A deep burgundy/red color confirms the presence of the hydroxamic acid moiety.[1]

- Workup: Separate layers. Acidify the aqueous layer carefully to pH ~6 with 1M HCl to precipitate any remaining product (hydroxamic acids can be amphoteric). Extract combined aqueous layers with EtOAc.[1]
- Purification: Wash combined organics with brine, dry over

, and concentrate. Recrystallize from EtOAc/Hexanes to yield white crystalline solid.[1]

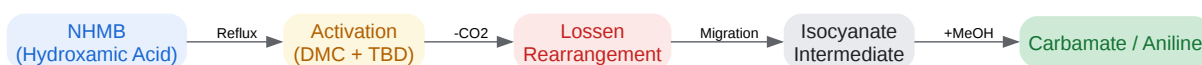
Yield Expectation: 85-92% Melting Point: 164-167°C (Lit.)[1]

Application A: The "Green" Lossen Rearrangement

Context: Traditional Lossen rearrangements require stoichiometric activation agents (sulfonyl chlorides/anhydrides). This protocol uses Dimethyl Carbonate (DMC) as a green activator and solvent, catalyzed by TBD (1,5,7-Triazabicyclo[4.4.0]dec-5-ene).

Mechanism & Workflow

NHMB is activated by DMC to form an intermediate carbonate, which undergoes base-catalyzed rearrangement to the isocyanate.[1] In the presence of methanol (from DMC), it forms the carbamate.



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Figure 1: Workflow for the TBD-catalyzed Lossen Rearrangement using Dimethyl Carbonate.

Protocol

- Charge: To a pressure tube, add NHMB (1.0 mmol), TBD (0.1 equiv), and Dimethyl Carbonate (DMC) (10 equiv).
- Reaction: Seal the tube and heat to 90°C for 12 hours. The DMC acts as both solvent and reagent.[1]

- Observation: Evolution of gas (pressure buildup—use safety shield).
- Workup: Cool to room temperature. Evaporate excess DMC (recyclable).[1]
- Purification: Flash chromatography (Silica, EtOAc/Hexane).[1]
- Product: Methyl (4-methoxyphenyl)carbamate. (Can be hydrolyzed to 4-methoxyaniline with NaOH if the free amine is desired).[1]

Application B: Rh(III)-Catalyzed C-H Activation

Context: NHMB is the precursor to

-pivaloyloxy-4-methoxybenzamide.[1] This derivative contains a weak N-O bond that acts as an "internal oxidant," allowing Rh(III) catalysis to proceed without external oxidants (like Cu(OAc)₂ or Ag salts). This is the gold standard for synthesizing isoquinolones.[1]

Step 1: Synthesis of the Directing Group (N-OPiv)

- Reagents: NHMB (1.0 equiv), Pivaloyl Chloride (1.1 equiv),
(1.2 equiv), DCM (
).
• Procedure: Add pivaloyl chloride dropwise to a solution of NHMB and base at
. Stir 1h. Wash with
.[1] Isolate the
-acylated product.
 - Note: Control temperature to prevent premature rearrangement.[1]

Step 2: Rh(III) Catalyzed Annulation

Reaction:

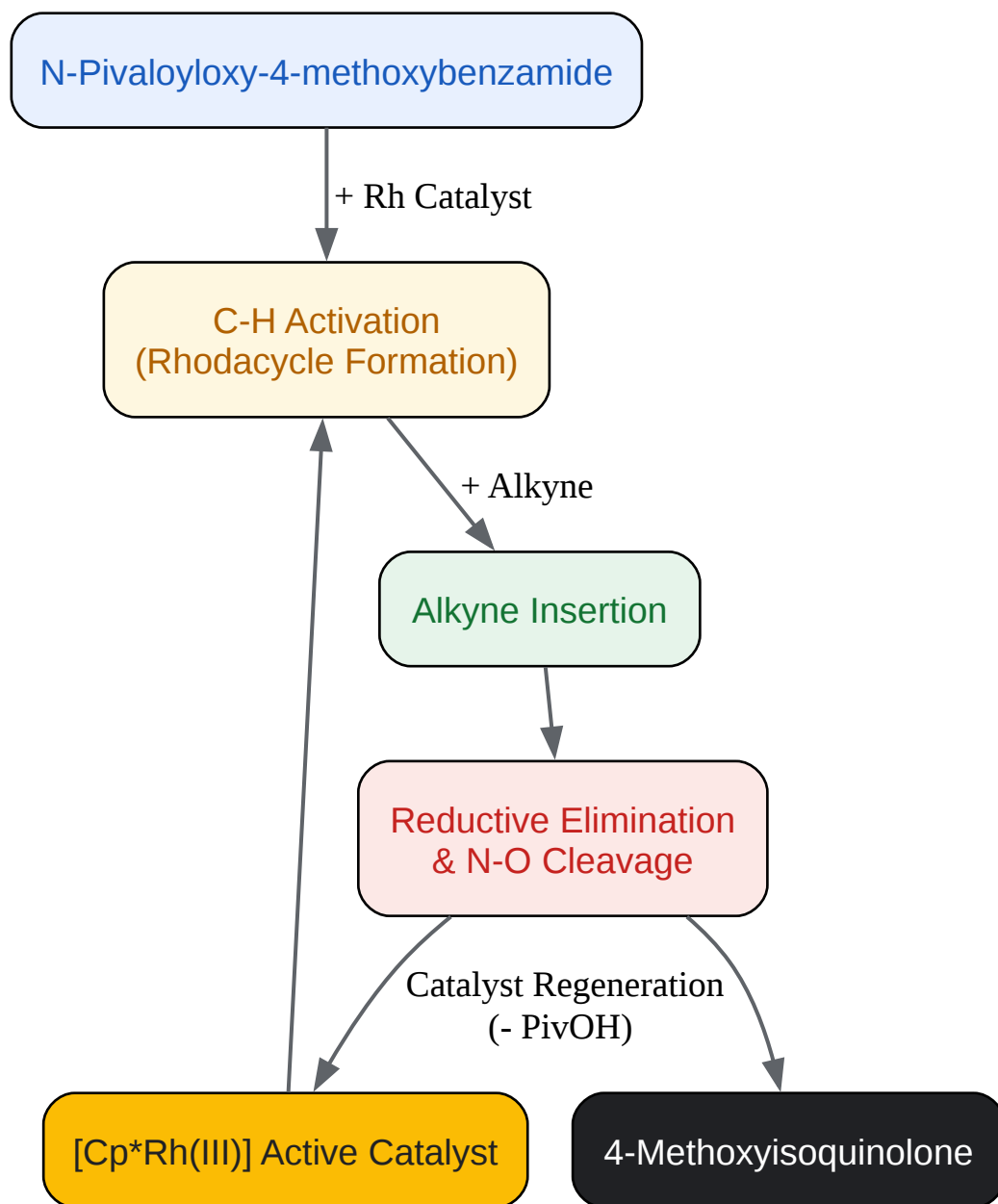
-Pivaloyloxy-4-methoxybenzamide + Alkyne

Isoquinolone.[1]

Component	Role	Specification
Substrate	Directing Group Precursor	N-Pivaloyloxy-4-methoxybenzamide
Coupling Partner	Alkyne	Diphenylacetylene (or terminal alkynes)
Catalyst	Metal Center	(2.5 mol%)
Additive	Carboxylate Shuttle	(30 mol%)
Solvent	Medium	Methanol or TFE (Trifluoroethanol)
Temp	Energy Input	25°C - 60°C

Mechanism Diagram

The N-O bond cleavage is the thermodynamic driving force, regenerating the active Rh(III) species.



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Figure 2: Catalytic cycle for the synthesis of isoquinolones via internal oxidant strategy.

Analytical Data Reference

For validation of the intermediate **N-Hydroxy-4-methoxybenzamide**:

- ¹H NMR (400 MHz, DMSO-d₆):

11.12 (s, 1H, -OH), 8.96 (s, 1H, -NH), 7.72 (d, J=8.8 Hz, 2H, Ar-H), 6.98 (d, J=8.8 Hz, 2H, Ar-H), 3.80 (s, 3H, -OCH₃).

- ¹³C NMR (100 MHz, DMSO-d₆):

164.3 (C=O), 161.8 (C-OMe), 128.7, 125.4, 113.6, 55.4.

- Mass Spectrometry (ESI): Calculated for

: 168.06; Found: 168.1.

References

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 - Reddy, A. S., et al. "A simple and efficient synthesis of hydroxamic acids." [1] Tetrahedron Letters, 2012.[1]
- Green Lossen Rearrangement
 - Dubé, P., et al. "TBD-Catalyzed Lossen Rearrangement: A Green Approach using Dimethyl Carbonate." Organic Letters, 2013.[1][3]
- Rh(III) C-H Activation (Internal Oxidant)
 - Guimond, N., & Fagnou, K. "Isoquinolone Synthesis via Rhodium-Catalyzed Oxidative Cross-Coupling." Journal of the American Chemical Society, 2010.
- Review of N-Alkoxy/Hydroxy Amides in Catalysis
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Sources

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- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. N-Methylimidazole-catalyzed Synthesis of Carbamates from Hydroxamic Acids via the Lossen Rearrangement \[organic-chemistry.org\]](#)
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